

Application Note: Stability of N-Desmethyl Rosiglitazone in Biological Matrices

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Compound of Interest

Compound Name: *N-Desmethyl Rosiglitazone*

Cat. No.: *B021104*

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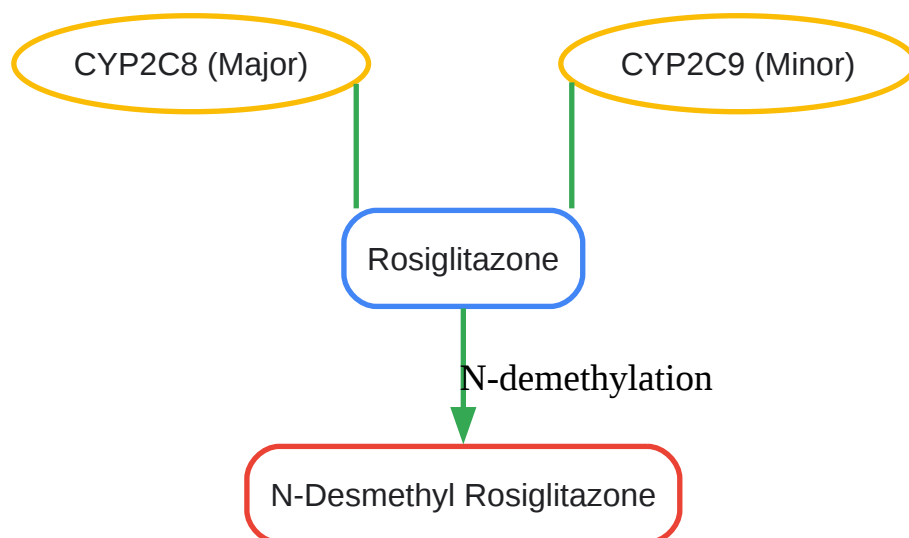
For Researchers, Scientists, and Drug Development Professionals

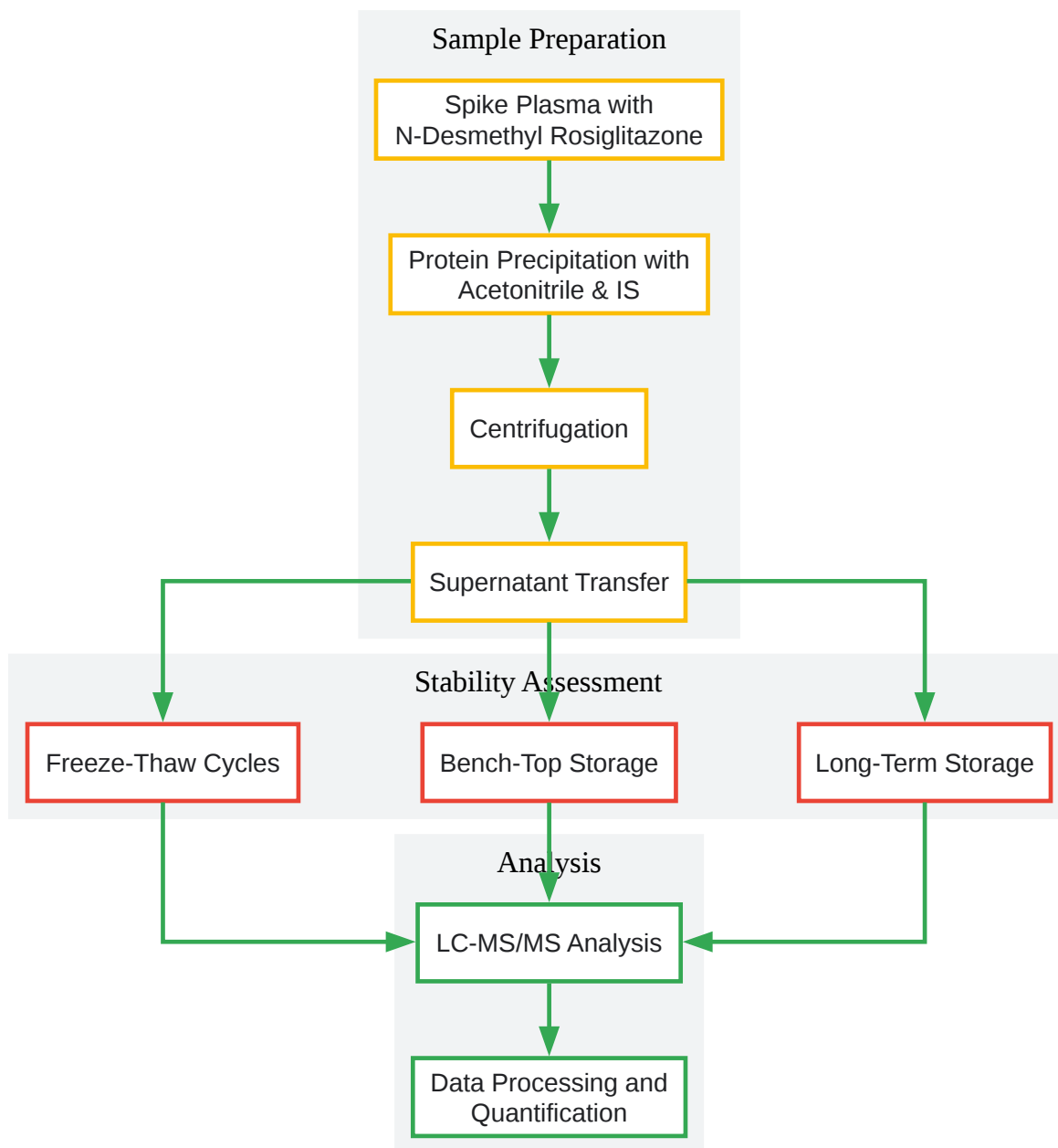
Introduction

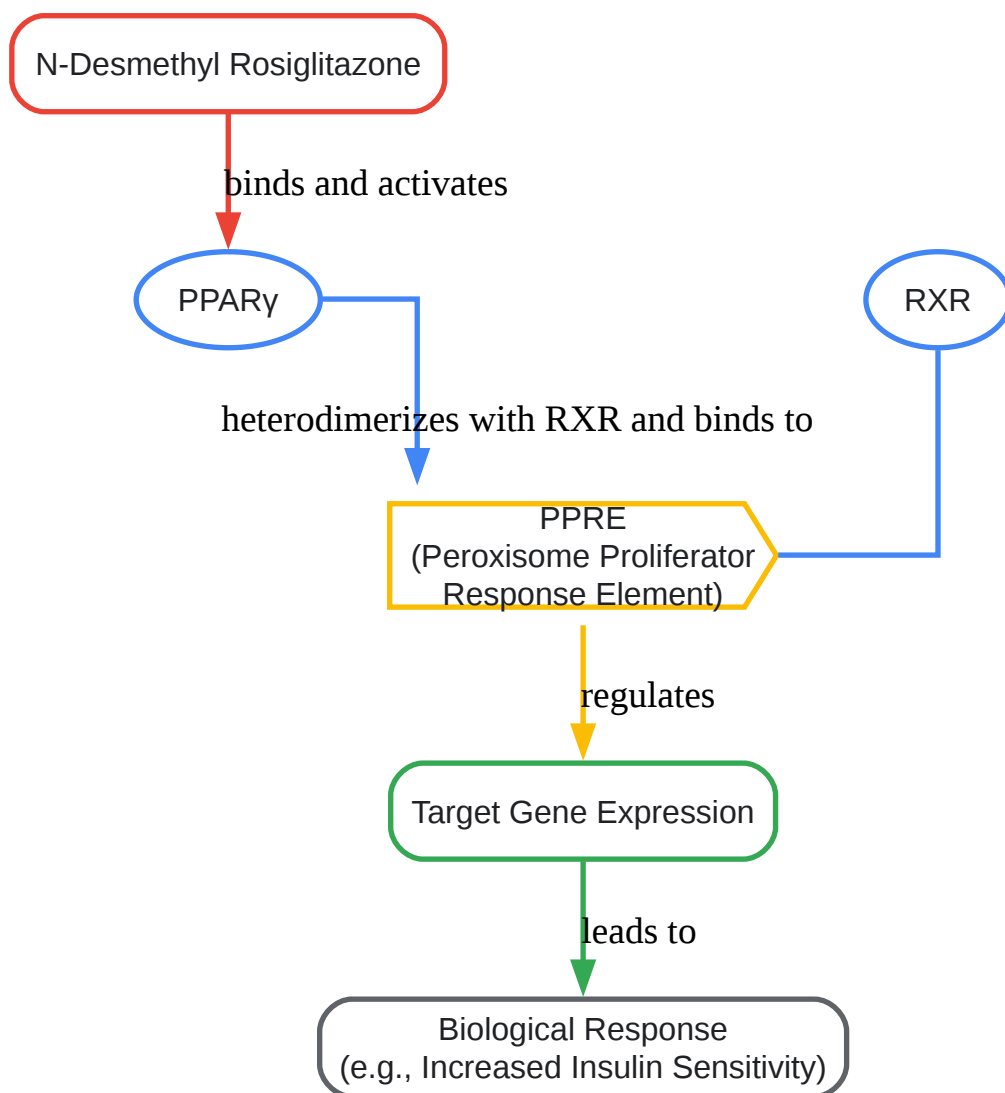
N-desmethyl rosiglitazone is a major active metabolite of rosiglitazone, a potent thiazolidinedione-class antidiabetic agent.[1] Rosiglitazone and its metabolites act as selective agonists for the peroxisome proliferator-activated receptor-gamma (PPAR γ), a nuclear receptor that regulates genes involved in glucose and lipid metabolism.[2] Accurate quantification of **N-desmethyl rosiglitazone** in biological matrices is crucial for pharmacokinetic, pharmacodynamic, and toxicological studies. The stability of the analyte in these matrices is a critical factor that can influence the reliability of these measurements. This document provides a detailed protocol for assessing the stability of **N-desmethyl rosiglitazone** in human plasma, including methodologies for freeze-thaw, short-term bench-top, and long-term storage stability.

Metabolic Pathway of Rosiglitazone

Rosiglitazone is primarily metabolized in the liver by cytochrome P450 enzymes, with CYP2C8 being the major contributor to its N-demethylation to form **N-desmethyl rosiglitazone**. CYP2C9 also plays a minor role in this metabolic pathway.[1]







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References

- 1. Simultaneous quantification of rosiglitazone and its two major metabolites, N-desmethyl and p-hydroxy rosiglitazone in human plasma by liquid chromatography/tandem mass spectrometry: application to a pharmacokinetic study - PubMed [pubmed.ncbi.nlm.nih.gov]

- 2. [ijpp.org.in](https://www.ijpp.org.in) [[ijpp.org.in](https://www.ijpp.org.in)]
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